Application Note: Experimental Handling & Safety Protocols for 1-Nitro-3-nitrosopyrene

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Compound of Interest	
Compound Name:	*1-Nitro-3-nitrosopyrene*
CAS No.:	*144886-19-1*
Cat. No.:	*B125135*

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Executive Summary

1-Nitro-3-nitrosopyrene (1-N-3-NOP) is a critical metabolic intermediate derived from the environmental pollutant 1,3-dinitropyrene (1,3-DNP). As a nitro-nitroso derivative, it represents a "proximate mutagen" stage in the metabolic activation pathway of nitro-polycyclic aromatic hydrocarbons (nitro-PAHs).

Research Significance: Unlike its parent compound, 1-N-3-NOP possesses a nitroso moiety that is highly reactive and sensitive to oxidation. It is primarily used as a reference standard in mechanistic toxicology to validate the nitroreduction pathways of carcinogens found in diesel exhaust and atmospheric particulate matter.

Critical Hazard Alert: This compound is mutagenic and suspected carcinogenic. It exhibits high reactivity with cellular nucleophiles and is extremely sensitive to photo-oxidation. Handling requires strict containment strategies exceeding standard BSL-2 protocols.

Chemical Profile & Hazard Architecture[1]

Physicochemical Properties

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Property	Data	Notes
Chemical Name	1-Nitro-3-nitrosopyrene	
CAS Number	144886-19-1	
Molecular Formula	$C_{16}H_8N_2O_3$	
Molecular Weight	276.25 g/mol	
Appearance	Yellow to Orange Solid	Deepens in color upon oxidation
Solubility	DMSO, DMF, Acetone	Insoluble in water
Stability	Light Sensitive, Air Sensitive	Rapidly oxidizes to 1,3-Dinitropyrene under UV/VIS light

Safety & Containment Strategy

Causality of Protocol: The nitroso group (-NO) is chemically labile. Exposure to ambient light or oxygen can revert the compound to the parent nitro-PAH or degrade it, invalidating experimental results and altering the toxicity profile.

Engineering Controls:

- Primary Containment: All powder handling must occur in a Glove Box under an inert atmosphere (Argon or Nitrogen) to prevent oxidative degradation.
- Secondary Containment: Solution preparation and dosing can be performed in a Class II Type A2 Biosafety Cabinet (BSC), provided the sash is equipped with UV-blocking film.
- Lighting:Amber/Gold fluorescent lighting is mandatory in the handling suite. If not available, all glassware must be wrapped in aluminum foil immediately.

Personal Protective Equipment (PPE) - The "Double-Barrier" Standard:

- Respiratory: N95 or P100 respirator (if outside glove box).

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- Dermal: Double-gloving technique.
  - Inner Layer: Latex or Nitrile (inspection layer).
  - Outer Layer: High-breakthrough Nitrile (minimum 5 mil thickness).
- Body: Tyvek® lab coat or sleeve covers to prevent particulate adherence to fabric.

Storage & Stability Protocol

Objective: To maintain the oxidation state of the nitrogen moieties (-NO vs -NO_2).

- Receipt: Upon receipt, immediately transfer the vial to a dark, -80°C freezer. Do not store at -20°C for periods exceeding 1 week.
- Aliquot Generation:
  - Dissolve the master stock in anhydrous DMSO (Dimethyl Sulfoxide).
  - Concentration Limit: Do not exceed 10 mM to prevent precipitation upon freeze-thaw cycles.
  - Vessel: Use amber borosilicate glass vials with Teflon-lined caps. Plastic microfuge tubes are permeable to oxygen and should be avoided for long-term storage.
  - Headspace: Purge the vial headspace with Argon gas before sealing.
- Shelf Life:
  - Solid: 12 months at -80°C (under inert gas).
  - DMSO Solution: 3 months at -80°C. Discard if color shifts significantly (e.g., turns from orange to pale yellow).

Experimental Protocol: Metabolic Activation Assay

Context: This protocol describes the use of 1-N-3-NOP in a modified Ames test to assess direct-acting mutagenicity versus metabolic activation requirements.

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Reagent Preparation

- Vehicle: Anhydrous DMSO (Spectrophotometric grade).
- S9 Mix: Rat liver S9 fraction (induced with Aroclor 1254) is optional for this compound because the nitroso group is already partially reduced, but S9 is often used to drive the final reduction to hydroxylamine.

Step-by-Step Workflow

Step 1: Stock Solution Preparation (Dark Room)

- Calculate mass required for a 5 mM stock solution.
- In Glove Box: Weigh 1-N-3-NOP into an amber vial.
- Add DMSO. Vortex for 30 seconds. Inspect for particulates.[1][2]
  - Troubleshooting: If particulates persist, sonicate in a water bath (covered with foil) for 2 minutes. Do not heat above 30°C.

Step 2: Serial Dilution

- Prepare a 6-point dose range (e.g., 0.1, 0.5, 1.0, 2.5, 5.0, 10.0 µ g/plate).
- Perform dilutions in DMSO immediately prior to use. Do not let dilutions sit for >1 hour.

Step 3: Incubation (Pre-incubation Method)

- Rationale: The pre-incubation method is superior for nitro-PAHs as it allows the hydrophobic compound to interact with the bacteria/enzyme mix before being trapped in the top agar.
- Add 100 µL of Salmonella typhimurium culture (Strain TA98 or TA100) to sterile tubes.
- Add 500 µL of S9 mix (or phosphate buffer for -S9 condition).
- Add 10 µL of 1-N-3-NOP test solution.
- Incubate: Shake at 37°C for 20 minutes (protected from light).

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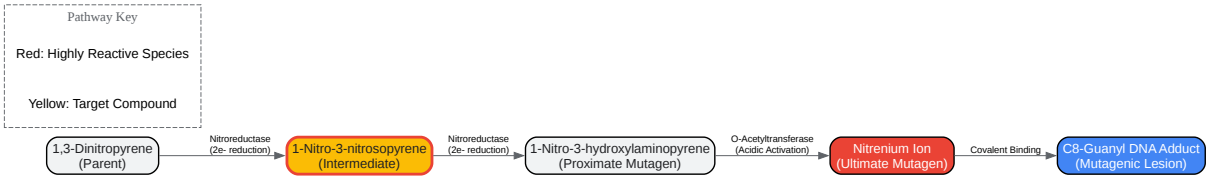
- Add 2.0 mL of molten top agar (45°C) containing histidine/biotin.
- Pour onto minimal glucose agar plates.

Step 4: Data Analysis

- Count revertant colonies after 48 hours.
- Validation: A positive response is typically defined as a dose-dependent increase in revertants reaching ≥2x the solvent control background.

Mechanistic Context: The Nitroreduction Pathway[4][5]

The toxicity of **1-Nitro-3-nitrosopyrene** stems from its position in the metabolic reduction chain of 1,3-Dinitropyrene. The diagram below illustrates the bioactivation pathway, highlighting the critical "point of no return" where the compound binds to DNA.



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Figure 1: Metabolic activation pathway of 1,3-Dinitropyrene. **1-Nitro-3-nitrosopyrene** serves as the first stable reduction intermediate before conversion to the DNA-reactive nitrenium ion. [3]

Waste Disposal & Decontamination

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Spill Response:

- Isolate: Evacuate the immediate area.
- PPE: Don full Tyvek suit and respirator.
- Neutralization:
  - Cover the spill with a pad soaked in 0.2 M Potassium Permanganate ($KMnO_4$) in 0.2 M Sulfuric Acid.
  - Mechanism:[4] This strong oxidative mixture forces the degradation of the polycyclic aromatic ring structure.
  - Wait Time: Allow to react for 30 minutes.
- Cleanup: Absorb with vermiculite and dispose of as hazardous chemical waste (P-listed equivalent protocol).

Routine Waste:

- All pipette tips, vials, and gloves contacting the substance must be segregated into a "Cytotoxic/Genotoxic" waste stream for high-temperature incineration.

References

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